

chloroacetaldehyde diethyl acetal molecular weight and formula

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Compound of Interest

Compound Name: 2-CHLORO-1,1-DIETHOXYETHANE

Cat. No.: B156400

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An In-depth Technical Guide on Chloroacetaldehyde Diethyl Acetal

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides the core molecular information for chloroacetaldehyde diethyl acetal.

Molecular and Physical Properties

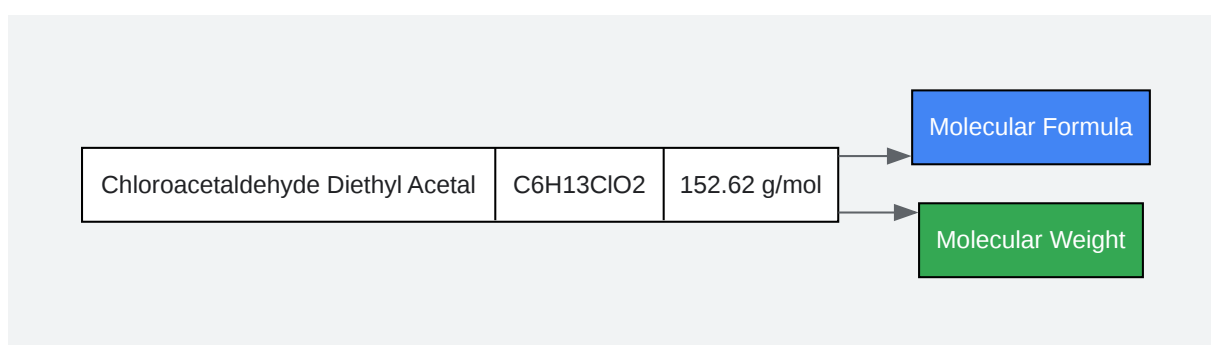
Chloroacetaldehyde diethyl acetal is a halogenated organic compound.^[1] Its key quantitative data are summarized below for clarity and quick reference.

Property	Value
Molecular Formula	C6H13ClO2 ^{[1][2][3]}
Linear Formula	ClCH2CH(OC2H5)2 ^[4]
Molecular Weight	152.62 g/mol ^{[3][4]}
CAS Number	621-62-5 ^{[3][4][5][6]}
Appearance	Clear colorless to slightly yellowish liquid ^{[2][6]}
Density	1.018 g/mL at 25 °C ^[6]
Boiling Point	157 °C ^[6]

Note: The requested experimental protocols and signaling pathways are not applicable to the fundamental molecular data of a single chemical compound like chloroacetaldehyde diethyl acetal.

Molecular Information Overview

The following diagram illustrates the relationship between the compound and its core identifiers.



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Caption: Core molecular data for chloroacetaldehyde diethyl acetal.

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References

- 1. Page loading... [guidechem.com]
- 2. Chloroacetaldehyde diethyl acetal [bqtchem.com]
- 3. scbt.com [scbt.com]
- 4. クロロアセトアルデヒドジエチルアセタール 99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Chloroacetaldehyde Diethyl Acetal | 621-62-5 | AAA62162 [biosynth.com]

- 6. Chloroacetaldehyde diethyl acetal | 621-62-5 [chemicalbook.com]
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